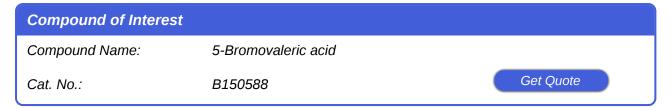


An In-depth Technical Guide to the Physical Properties of 5-Bromovaleric Acid

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides a comprehensive overview of the physical properties of **5-Bromovaleric acid**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate and detailed information for their work. This document includes tabulated physical data, detailed experimental protocols for property determination, and a logical workflow diagram.

Physical Properties of 5-Bromovaleric Acid

5-Bromovaleric acid, also known as 5-bromopentanoic acid, is a halogenated carboxylic acid. Its physical state at room temperature is typically a solid, appearing as a white to slightly yellow crystalline powder.[1][2][3] The key physical properties are summarized in the table below.



Physical Property	Value	Conditions/Notes	Source(s)
Melting Point	38-40 °C	Literature value	[1][3][4][5][6]
37-41 °C	[7]	_	
39-43 °C		_	
Boiling Point	265.5 - 266 °C	At 760 mmHg (Atmospheric Pressure)	[1][8]
142-145 °C	At 13 mmHg (Reduced Pressure)	[7][9][10]	
152 °C	At 17 mmHg (Reduced Pressure)		_

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a solid compound like **5-Bromovaleric acid**.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range.[11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or digital DigiMelt) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:



- Sample Preparation: A small amount of the dry 5-Bromovaleric acid is finely ground into a powder using a mortar and pestle.[12]
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample.
 The tube is then inverted and tapped gently on a hard surface to pack the solid into the closed end. This process is repeated until a sample column of 2-3 mm is achieved.[11][13]
- Measurement:
 - The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.[13]
 - The sample is heated rapidly to a temperature about 15-20°C below the expected melting point.
 - The heating rate is then reduced to a slow rate of 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[12][13]
- Data Recording: Two temperatures are recorded to define the melting point range:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.
 [11] The recorded melting point is reported as the range T1-T2.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[14] Since **5-Bromovaleric acid** can decompose at its atmospheric boiling point, it is often determined under reduced pressure (vacuum).

Apparatus:

- Thiele tube or a small test tube with a side arm
- Heating oil (e.g., mineral oil)
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)



- Thermometer
- Rubber band or wire to attach the test tube to the thermometer
- Heat source (e.g., Bunsen burner or heating mantle)
- Vacuum source

Procedure:

- Sample Preparation: A small amount of 5-Bromovaleric acid (approximately 0.5 mL) is placed into the small test tube.
- Capillary Insertion: A capillary tube is placed inside the test tube with its open end down.[15]
- Assembly: The test tube is attached to a thermometer. The assembly is then clamped and lowered into a Thiele tube or an oil bath, ensuring the sample is below the oil level. The side arm is connected to a vacuum source.[15]
- Heating and Pressure Control: The apparatus is evacuated to the desired pressure (e.g., 13 mmHg). Heating is then commenced gently.[15]
- Observation: As the temperature rises, a stream of air bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.[15]
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[15]
- Data Recording: The temperature and the pressure at which the measurement was taken are recorded.

Logical Workflow Visualization

The following diagram illustrates the logical process of characterizing a chemical compound based on its physical properties.



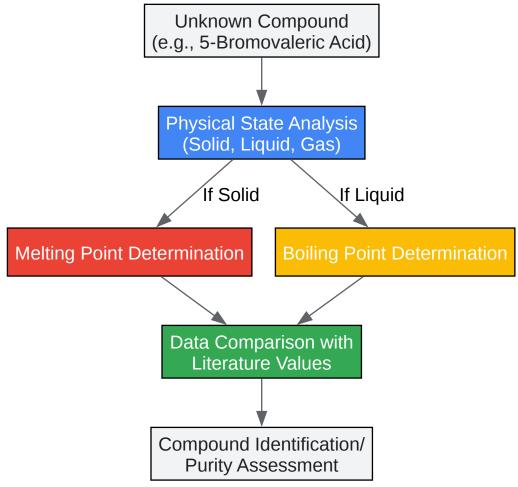


Figure 1: Compound Characterization Workflow

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Caption: Figure 1: Compound Characterization Workflow

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